

# Stability and Storage of Psar18-cooh: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Psar18-cooh*

Cat. No.: *B12373755*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the stability and storage conditions for **Psar18-cooh**, a polysarcosine-based compound. Polysarcosine (pSar) is increasingly recognized as a viable alternative to polyethylene glycol (PEG) in various biomedical applications, offering advantages such as enhanced solubility, reduced immunogenicity, and biocompatibility. **Psar18-cooh**, chemically identified as Ac-pSar18-OH, is a specific variant with an acetylated N-terminus and a carboxylated C-terminus, comprising 18 sarcosine repeating units. Understanding its stability profile is critical for its effective application in research and drug development.

## Chemical Identity and Physical Properties

**Psar18-cooh** is a well-defined, monodisperse polymer. Its key identifiers are presented in Table 1.

Property	Value	Reference
Chemical Name	Ac-pSar18-OH	[1][2]
CAS Number	2313534-26-6	[1]
Molecular Formula	C56H94N18O20	[2]
Molecular Weight	1339.47 g/mol	[2]
Purity	> 96%	

## Recommended Storage Conditions

Proper storage is paramount to maintaining the integrity of **Psar18-cooh**. Based on supplier recommendations for similar polysarcosine-based linkers, the following storage conditions are advised.

Condition	Recommendation	Reference
Temperature	-20°C	
Environment	Store in a cool, dry, well-ventilated area.	
Container	Keep containers securely sealed.	
Incompatibilities	Store away from incompatible materials and foodstuff containers.	

## Stability Profile

Currently, specific quantitative stability data for **Psar18-cooh**, such as degradation kinetics under various pH, temperature, and light conditions, is not extensively available in the public domain. However, the stability can be inferred from the general properties of the polysarcosine polymer class.

## Hydrolytic Stability

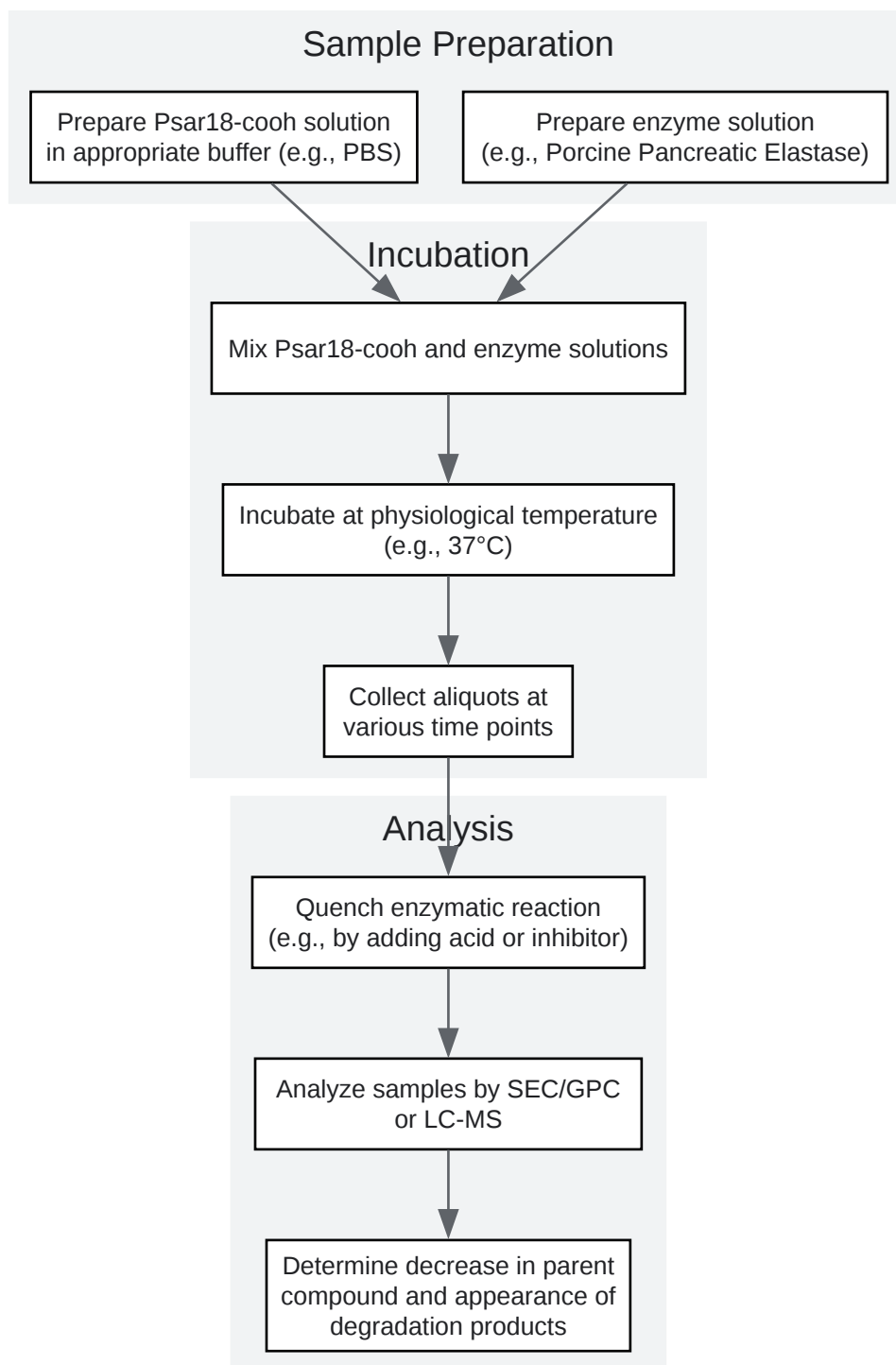
The polysarcosine backbone consists of amide bonds, which are generally stable to hydrolysis under neutral pH conditions. However, in the presence of strong acids or bases, or certain enzymes, degradation can occur. The terminal carboxylic acid group is a stable functional group.

## Enzymatic Degradation

Polysarcosine is known to be biodegradable. The amide linkages in the polymer backbone are susceptible to enzymatic cleavage by proteases. For instance, random copolymers of sarcosine and alanine have been shown to be degraded by porcine pancreatic elastase. This susceptibility to enzymatic degradation is a key feature for applications requiring biodegradable linkers.

The general workflow for assessing enzymatic degradation is outlined below.

## Workflow for Enzymatic Degradation Assay



[Click to download full resolution via product page](#)

*Diagram of the enzymatic degradation assay workflow.*

## Formulation Stability

Polysarcosine-based materials have been shown to enhance the stability of formulations. For example, polysarcosine lipids can prevent nanoparticle aggregation and degradation, leading to improved long-term storage stability. Micelles formed with vitamin E-conjugated polysarcosine have demonstrated stability for over two months under ambient conditions, with negligible change in size. This suggests that **Psar18-cooh** is likely to be stable in formulated systems.

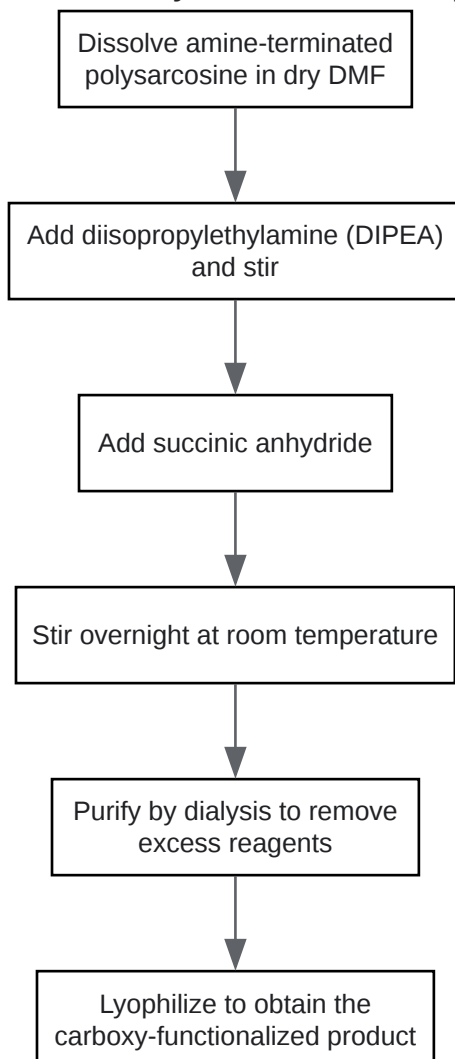
## Experimental Protocols

Detailed, validated stability-indicating analytical methods for **Psar18-cooh** are not publicly available. However, standard analytical techniques used for polymers and peptides can be adapted.

## Synthesis of Carboxy-Functionalized Polysarcosine

The terminal carboxylic acid of **Psar18-cooh** is typically introduced post-polymerization. A general method involves the reaction of the polymer's terminal amine group with succinic anhydride.

## Synthesis of Carboxy-Terminated Polysarcosine



[Click to download full resolution via product page](#)

*General synthesis of carboxy-terminated polysarcosine.*

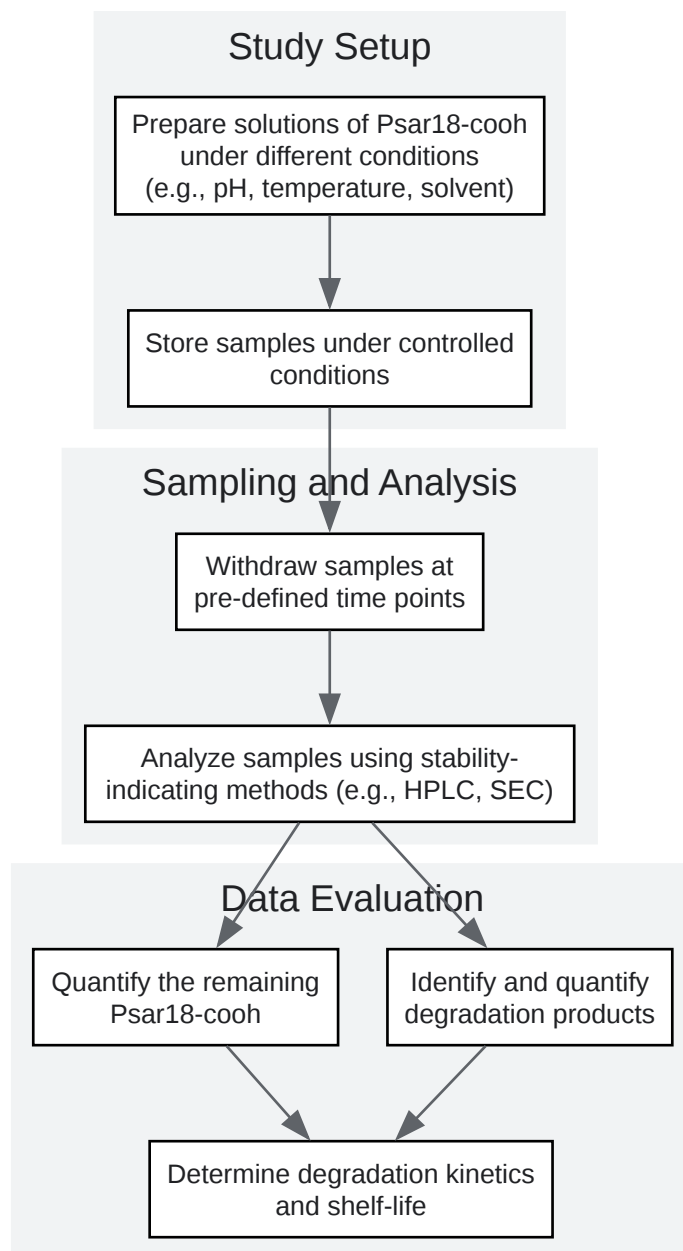
## Analytical Methods for Stability Assessment

The stability of **Psar18-cooh** can be monitored using a combination of chromatographic and spectroscopic techniques.

Technique	Purpose
Size Exclusion Chromatography (SEC) / Gel Permeation Chromatography (GPC)	To monitor changes in molecular weight distribution, indicating polymer chain cleavage.
High-Performance Liquid Chromatography (HPLC)	To separate the parent compound from potential degradation products. A reverse-phase method would be suitable.
Liquid Chromatography-Mass Spectrometry (LC-MS)	For the identification of degradation products by determining their mass-to-charge ratio.
Nuclear Magnetic Resonance (NMR) Spectroscopy	To confirm the chemical structure and identify changes in functional groups. <sup>1</sup> H NMR is commonly used for polysarcosine characterization.

A general workflow for a stability study is depicted below.

## General Stability Study Workflow



[Click to download full resolution via product page](#)

*Workflow for a comprehensive stability study.*

## Summary and Conclusion

**Psar18-cooh** is a promising polysarcosine-based molecule with favorable properties for biomedical applications. While specific, in-depth stability data for this particular compound is



limited, the general stability of the polysarcosine class of polymers suggests good stability under recommended storage conditions. The primary degradation pathway is likely to be enzymatic hydrolysis of the amide backbone. For critical applications, it is recommended that users perform their own stability studies under conditions relevant to their specific use case, employing the analytical methodologies outlined in this guide. The recommended storage condition is -20°C in a sealed container in a dry, well-ventilated area.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Ac-pSar18-OH | 2313534-26-6 | BroadPharm [broadpharm.com]
- 2. precisepeg.com [precisepeg.com]
- To cite this document: BenchChem. [Stability and Storage of Psar18-cooh: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12373755#stability-and-storage-conditions-for-psar18-cooh]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)